

Application Notes and Protocols: Antifungal Activity of 3,7-Dimethyloctanal against Plant Pathogens

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Compound of Interest

Compound Name: 3,7-Dimethyloctanal

Cat. No.: B3032866

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **3,7-Dimethyloctanal**, commonly known as citronellal, is a monoterpenoid aldehyde found in the essential oils of various plants, including Cymbopogon species (e.g., citronella grass). It has demonstrated significant antifungal activity against a range of plant pathogens, making it a promising candidate for the development of natural, biodegradable fungicides. These notes provide a summary of its efficacy, mechanism of action, and detailed protocols for its evaluation.

Data Presentation: Antifungal Efficacy

The antifungal activity of **3,7-Dimethyloctanal** has been quantified against several key post-harvest and field plant pathogens. The following tables summarize the minimum inhibitory concentrations (MIC), minimum fungicidal concentrations (MFC), and other inhibitory metrics.

Table 1: In Vitro Antifungal Activity of **3,7-Dimethyloctanal** against Penicillium Species.

Fungal Species	MIC	MFC	Reference
Penicillium digitatum	1.36 mg/mL (or 1.60 μ L/mL)	2.72 mg/mL (or 3.20 μ L/mL)	[1][2][3]
Penicillium italicum	1.6 mL/L	3.2 mL/L	[4]

Table 2: In Vitro Antifungal Activity of **3,7-Dimethyloctanal** against Other Plant Pathogens.

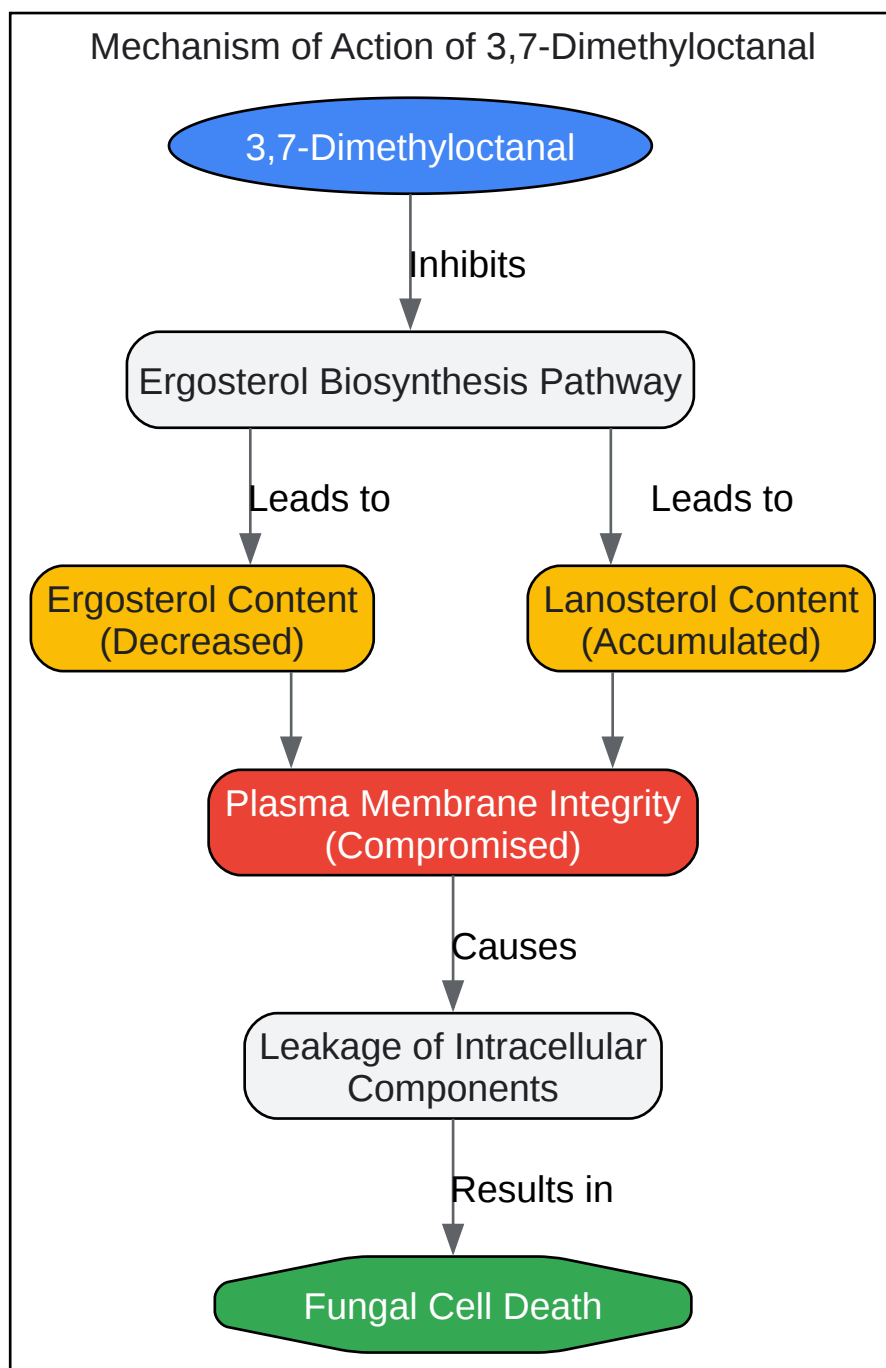
Fungal Species	Metric	Value	Reference
Botrytis cinerea	IC90 (Inhibitory Concentration 90%)	~300 mg/L	[5]
Botrytis cinerea	Mycelial Growth Inhibition	100% at 1,000 mg/L	[5]
Fusarium guttiforme	Mycelial Growth Inhibition	100% at 1,050 µL/mL*	[6]

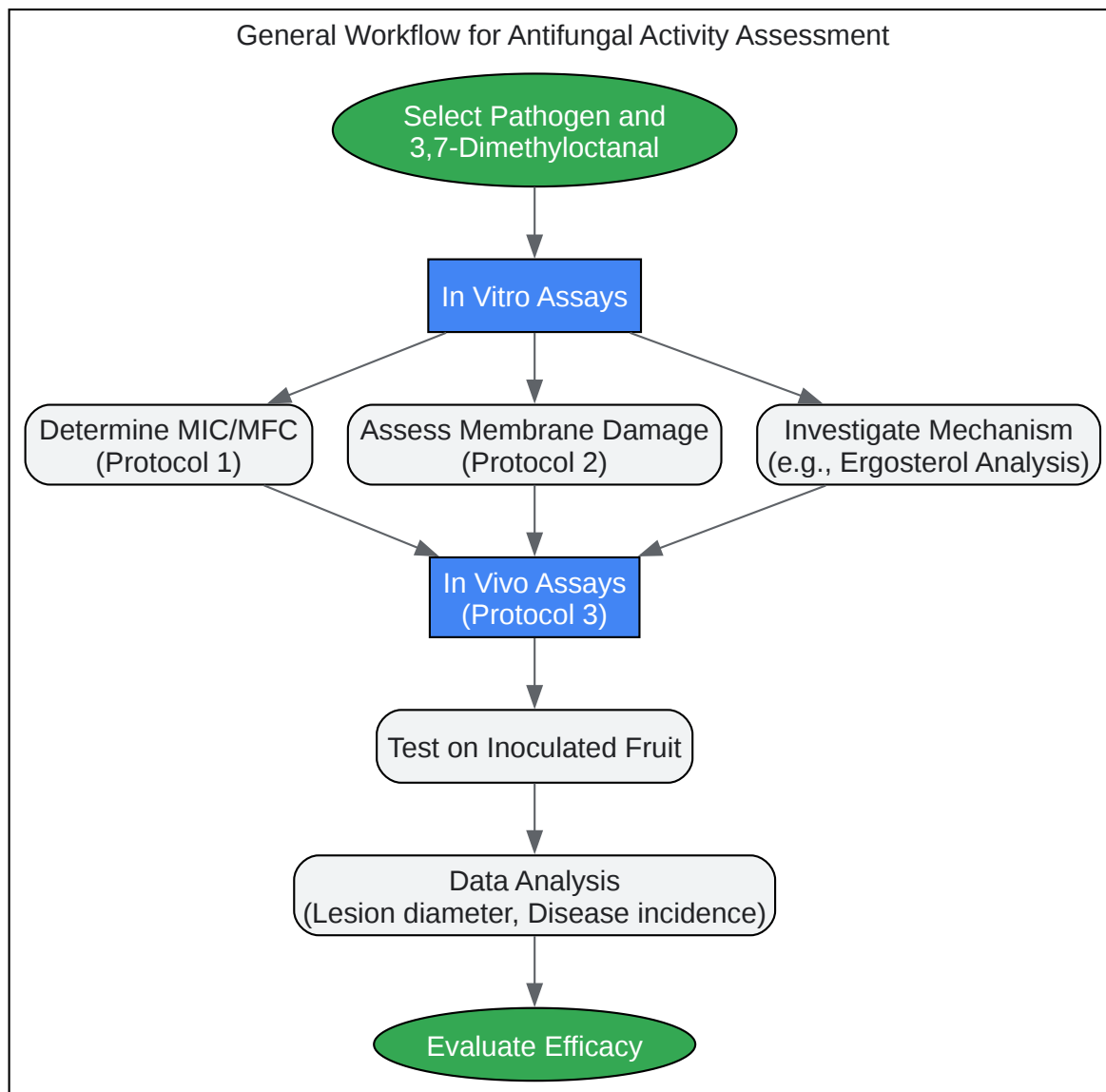
*Note: This result was achieved using citronella essential oil containing 35.7% **3,7-Dimethyloctanal**.

Mechanism of Action

Research indicates that the primary antifungal mechanism of **3,7-Dimethyloctanal** involves the disruption of fungal cell membrane integrity and function.[1][3] The proposed signaling pathway and mechanism are as follows:

- **Ergosterol Biosynthesis Inhibition:** **3,7-Dimethyloctanal** targets the ergosterol biosynthesis pathway, a critical process for maintaining the structure and fluidity of the fungal cell membrane.[1][2]
- **Lanosterol Accumulation:** The inhibition of this pathway leads to a significant decrease in ergosterol content and a corresponding accumulation of its precursor, lanosterol.[1]
- **Membrane Damage:** The altered sterol composition compromises the plasma membrane's integrity. This damage is evidenced by increased membrane permeability, leading to the leakage of essential intracellular components and ions.[3][7] This ultimately results in fungal cell death.





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